

Butyl D-glucoside molecular weight and formula

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Compound of Interest

Compound Name: Butyl D-glucoside

CAS No.: 31387-97-0

Cat. No.: B12647583

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An In-depth Technical Guide on **Butyl D-glucoside**: Molecular Properties

For researchers, scientists, and professionals in drug development, a precise understanding of the fundamental physicochemical properties of molecules like **Butyl D-glucoside** is paramount. This guide provides a concise summary of its molecular formula and weight, presented in a clear, tabular format for ease of reference.

Core Molecular Data of Butyl D-glucoside

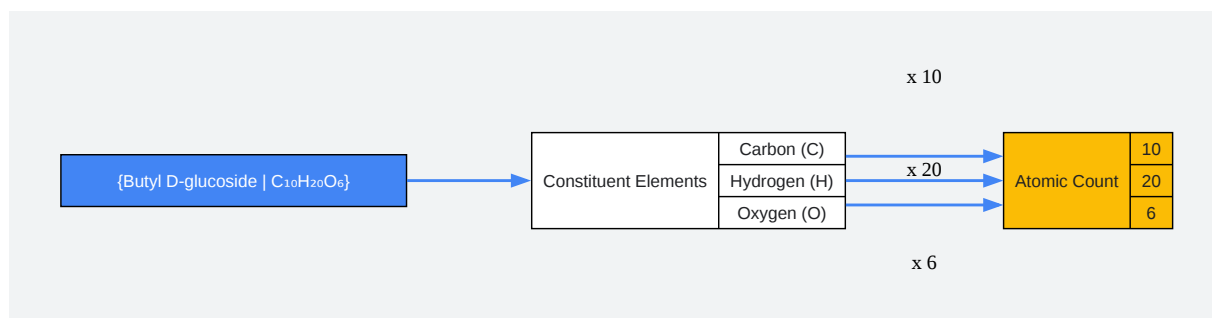
The fundamental molecular attributes of **Butyl D-glucoside** are summarized below. This data is essential for a variety of experimental and computational applications, including stoichiometry calculations, analytical characterization, and molecular modeling.

Property	Value
Molecular Formula	C ₁₀ H ₂₀ O ₆ [1] [2] [3] [4] [5]
Molecular Weight	236.26 g/mol [1] [2] [3] [5]

This information serves as a foundational element for further research and development activities involving **Butyl D-glucoside**.

Visualization of Molecular Composition

To illustrate the elemental composition of **Butyl D-glucoside**, the following diagram provides a logical relationship between the constituent parts of its molecular formula.



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Caption: Logical relationship of **Butyl D-glucoside**'s molecular formula.

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References

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- 2. Butyl Glucoside | C₁₀H₂₀O₆ | CID 111068 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. butyl D-glucoside | 31387-97-0 [chemicalbook.com]
- 4. Cas 29074-04-2,T-BUTYL D-GLUCOSIDE | lookchem [lookchem.com]
- 5. T-Butyl D-glucoside | C₁₀H₂₀O₆ | CID 59596887 - PubChem [pubchem.ncbi.nlm.nih.gov]

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